

Spectroscopic Characterization of (R)-tert-OMe-byakangelicin: A Technical Guide

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Compound of Interest

Compound Name: (R)-tert-OMe-byakangelicin

Cat. No.: B15585513

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(R)-tert-OMe-byakangelicin, a furanocoumarin derivative, presents a molecule of interest for researchers in natural product chemistry and drug development. While specific, publicly available spectroscopic data for this exact compound is limited, this guide provides a comprehensive overview of the expected spectroscopic characteristics based on its chemical structure and the general features of the furanocoumarin class. Furthermore, it outlines detailed experimental protocols for acquiring Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) data, essential for the structural elucidation and verification of this and similar molecules.

Chemical Structure

(R)-tert-OMe-byakangelicin

- IUPAC Name: 9-[(2R)-2-hydroxy-3-methoxy-3-methylbutoxy]-4-methoxyfuro[3,2-g]chromen-7-one
- Molecular Formula: C₁₈H₂₀O₇
- Molecular Weight: 348.35 g/mol

Predicted Spectroscopic Data

The following tables summarize the expected spectroscopic data for **(R)-tert-OMe-byakangelicin** based on its functional groups and the known spectral characteristics of furanocoumarins.

Table 1: Predicted ^1H NMR Data

Chemical Shift (δ , ppm)	Multiplicity	Number of Protons	Assignment
~7.6-7.8	d	1H	H-5
~7.0-7.2	d	1H	H-6
~6.2-6.4	d	1H	H-3' (furan)
~7.6-7.8	d	1H	H-2' (furan)
~4.0-4.2	s	3H	4-OCH ₃
~4.2-4.4	m	1H	H-2''
~3.6-3.8	m	2H	H-1''
~3.3	s	3H	3''-OCH ₃
~2.5-3.0	br s	1H	2''-OH
~1.2-1.4	s	6H	2 x CH ₃ (gem-dimethyl)

Note: Chemical shifts are predictions and may vary depending on the solvent and experimental conditions.

Table 2: Predicted ^{13}C NMR Data

Chemical Shift (δ , ppm)	Carbon Type	Assignment
~160-162	Quaternary	C-7 (lactone C=O)
~145-150	Quaternary	C-2, C-9
~110-115	Methine	C-3', C-5
~105-110	Methine	C-6
~140-145	Quaternary	C-4a, C-8a
~115-120	Quaternary	C-4
~100-105	Methine	C-2'
~70-75	Methine	C-2''
~75-80	Quaternary	C-3''
~70-75	Methylene	C-1''
~60-65	Methyl	4-OCH ₃
~50-55	Methyl	3''-OCH ₃
~20-25	Methyl	2 x CH ₃ (gem-dimethyl)

Note: These are approximate chemical shifts based on known data for similar furanocoumarin structures.

Table 3: Predicted Mass Spectrometry (MS) Data

m/z	Ion Type	Predicted Fragmentation
348.12	[M] ⁺	Molecular Ion
333.10	[M-CH ₃] ⁺	Loss of a methyl group
317.09	[M-OCH ₃] ⁺	Loss of a methoxy group
289.09	[M-C ₃ H ₇ O] ⁺	Loss of the tert-butoxy group
203.04	[M-C ₇ H ₁₃ O ₃] ⁺	Cleavage of the side chain

Note: Fragmentation patterns can be complex and are dependent on the ionization technique used.

Table 4: Predicted Infrared (IR) Spectroscopy Data

Wavenumber (cm ⁻¹)	Intensity	Functional Group Assignment
~3400-3500	Broad	O-H stretch (alcohol)
~2950-3000	Medium	C-H stretch (aromatic and aliphatic)
~1720-1740	Strong	C=O stretch (lactone)
~1600-1620	Medium	C=C stretch (aromatic)
~1100-1300	Strong	C-O stretch (ether and alcohol)

Experimental Protocols

The following are detailed, generalized methodologies for obtaining the spectroscopic data for a furanocoumarin like **(R)-tert-OMe-byakangelicin**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation:
 - Dissolve approximately 5-10 mg of the purified compound in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆, or MeOD). The choice of solvent is critical and should be one in which the compound is highly soluble and does not have overlapping signals with the analyte.
 - Transfer the solution to a 5 mm NMR tube.
- Instrumentation:
 - A high-field NMR spectrometer (e.g., 400 MHz or higher) equipped with a broadband probe.

- ^1H NMR Acquisition:
 - Tune and shim the instrument to optimize the magnetic field homogeneity.
 - Acquire a standard one-dimensional ^1H NMR spectrum. Typical parameters include a 30-45° pulse angle, a spectral width of 12-16 ppm, a relaxation delay of 1-2 seconds, and a sufficient number of scans to achieve a good signal-to-noise ratio (typically 16-64 scans).
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled ^{13}C NMR spectrum. Typical parameters include a 30-45° pulse angle, a spectral width of 200-240 ppm, a relaxation delay of 2-5 seconds, and a larger number of scans (typically 1024 or more) due to the lower natural abundance and sensitivity of the ^{13}C nucleus.
- 2D NMR Experiments (for full structural elucidation):
 - COSY (Correlation Spectroscopy): To establish ^1H - ^1H spin-spin coupling networks.
 - HSQC (Heteronuclear Single Quantum Coherence): To correlate directly bonded ^1H and ^{13}C atoms.
 - HMBC (Heteronuclear Multiple Bond Correlation): To identify long-range (2-3 bond) correlations between ^1H and ^{13}C atoms, which is crucial for connecting different fragments of the molecule.
 - NOESY (Nuclear Overhauser Effect Spectroscopy): To determine the spatial proximity of protons, which can help in establishing the stereochemistry.
- Data Processing:
 - Apply Fourier transformation, phase correction, and baseline correction to the acquired Free Induction Decays (FIDs).
 - Reference the chemical shifts to the residual solvent peak or an internal standard (e.g., tetramethylsilane, TMS).

Mass Spectrometry (MS)

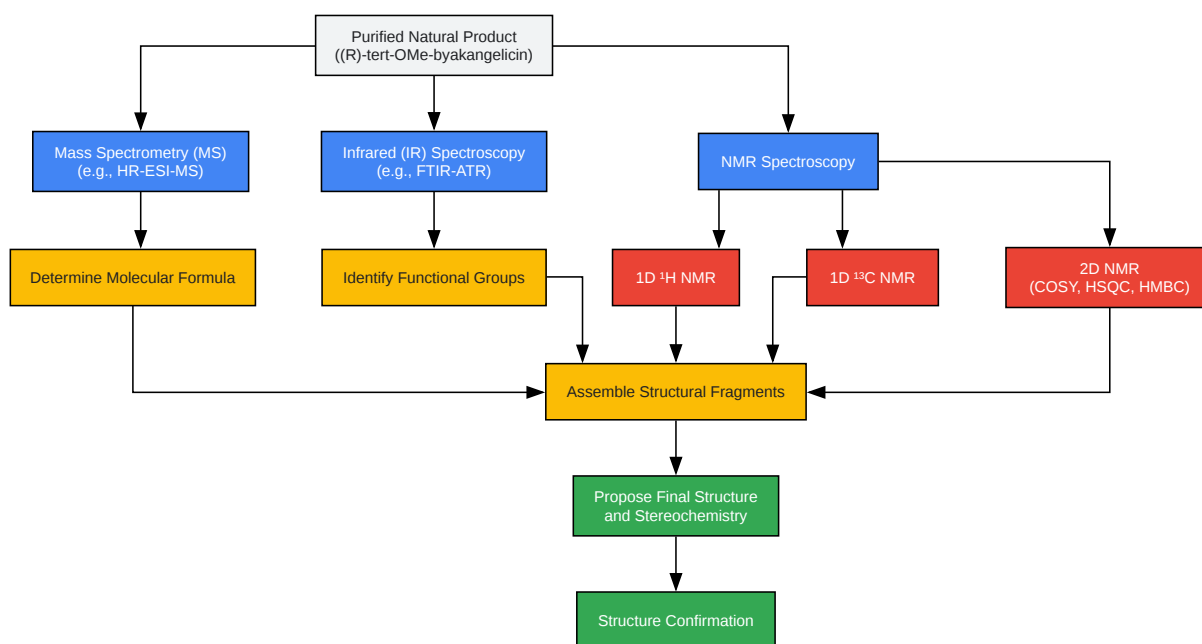
- Sample Preparation:
 - Prepare a dilute solution of the compound (typically 1-10 $\mu\text{g/mL}$) in a suitable solvent (e.g., methanol, acetonitrile, or a mixture with water). The solvent should be compatible with the chosen ionization method.
- Instrumentation:
 - A high-resolution mass spectrometer (e.g., Time-of-Flight (TOF), Orbitrap, or Fourier Transform Ion Cyclotron Resonance (FT-ICR)) is preferred for accurate mass measurements to determine the elemental composition.
- Ionization:
 - Electrospray Ionization (ESI): A soft ionization technique suitable for polar and thermally labile molecules. The sample solution is sprayed through a high-voltage capillary to create charged droplets, from which ions are desolvated.
 - Atmospheric Pressure Chemical Ionization (APCI): Suitable for less polar compounds. The sample is vaporized and then ionized by corona discharge.
- Data Acquisition:
 - Acquire a full scan mass spectrum to determine the molecular weight of the compound.
 - Perform tandem MS (MS/MS) experiments to induce fragmentation of the molecular ion. This is achieved by isolating the ion of interest and subjecting it to collision-induced dissociation (CID) to obtain structural information from the fragment ions.
- Data Analysis:
 - Determine the accurate mass of the molecular ion and use it to calculate the elemental formula.
 - Analyze the fragmentation pattern in the MS/MS spectrum to deduce the structure of the molecule.

Infrared (IR) Spectroscopy

- Sample Preparation:
 - KBr Pellet: Grind a small amount of the solid sample (1-2 mg) with anhydrous potassium bromide (KBr, ~100 mg) using an agate mortar and pestle until a fine, homogeneous powder is obtained. Press the powder into a thin, transparent pellet using a hydraulic press.
 - Thin Film: If the sample is a non-volatile oil or can be dissolved in a volatile solvent, a thin film can be cast onto a salt plate (e.g., NaCl or KBr).
 - Attenuated Total Reflectance (ATR): Place a small amount of the solid or liquid sample directly onto the ATR crystal. This is a rapid and often preferred method.
- Instrumentation:
 - A Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition:
 - Record a background spectrum of the empty sample compartment (or the clean ATR crystal).
 - Place the prepared sample in the spectrometer's sample holder.
 - Acquire the sample spectrum over the mid-IR range (typically 4000-400 cm^{-1}). A sufficient number of scans (e.g., 16-32) should be co-added to obtain a good quality spectrum.
- Data Analysis:
 - The background spectrum is automatically subtracted from the sample spectrum.
 - Identify the characteristic absorption bands and correlate them to the functional groups present in the molecule.

Workflow for Spectroscopic Analysis

The following diagram illustrates a general workflow for the spectroscopic analysis and structural elucidation of a natural product like **(R)-tert-OMe-byakangelicin**.



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General workflow for spectroscopic analysis.

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